

# Navigating the Safe Disposal of EPZ-719 in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EPZ-719

Cat. No.: B10831913

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information on the proper disposal procedures for **EPZ-719**, a potent and selective SETD2 inhibitor used in preclinical studies.

As a novel research chemical, specific disposal instructions for **EPZ-719** are not readily available in public resources. Therefore, it is crucial to adhere to best practices for the disposal of research-grade chemicals with unknown hazard profiles. The primary source of detailed safety and disposal information is the Safety Data Sheet (SDS) provided by the chemical supplier. Always consult the SDS for **EPZ-719** from your specific vendor before handling or disposing of the material.

## General Principles for Chemical Waste Disposal

In the absence of a specific SDS, the following general procedures should be followed for the disposal of research chemicals like **EPZ-719**. These guidelines are based on standard laboratory safety protocols for handling potent compounds of unknown toxicity.

### 1. Waste Identification and Segregation:

- All materials contaminated with **EPZ-719**, including unused product, solutions, contaminated personal protective equipment (PPE), and labware (e.g., pipette tips, vials), should be treated as hazardous chemical waste.

- Segregate **EPZ-719** waste from other chemical waste streams to prevent accidental reactions.

## 2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **EPZ-719** and its waste. This includes:
  - Nitrile gloves
  - Safety goggles or a face shield
  - A lab coat

## 3. Waste Collection and Storage:

- Collect solid waste in a clearly labeled, sealed container. The label should include "Hazardous Waste," the chemical name ("**EPZ-719**"), and any known hazard symbols.
- Collect liquid waste in a compatible, leak-proof, and clearly labeled container. If dissolved in a solvent, the solvent's hazards must also be considered and indicated on the label.
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

## 4. Institutional Disposal Procedures:

- Follow your institution's specific chemical waste management procedures. This typically involves contacting the Environmental Health and Safety (EHS) office for waste pickup and disposal.
- Never dispose of **EPZ-719** down the drain or in the regular trash.

# Key Information to Locate in the **EPZ-719** Safety Data Sheet (SDS)

Once you obtain the SDS from your supplier, pay close attention to the following sections for detailed disposal guidance:

Section	Information to Look For
Section 7: Handling and Storage	Provides guidance on safe handling practices and appropriate storage conditions to minimize risks.
Section 8: Exposure Controls/Personal Protection	Details the necessary personal protective equipment (PPE) required when handling the substance.
Section 13: Disposal Considerations	This is the most critical section for disposal. It will provide specific instructions on how to dispose of the chemical and its contaminated packaging in accordance with regulations. It may include information on whether the chemical is considered a hazardous waste and the appropriate disposal methods (e.g., incineration).
Section 14: Transport Information	Outlines the requirements for safely transporting the chemical waste, which is typically handled by a certified waste disposal vendor.
Section 15: Regulatory Information	Provides information on the regulatory status of the chemical, which can influence disposal requirements.

## Logical Workflow for EPZ-719 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **EPZ-719**.



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- To cite this document: BenchChem. [Navigating the Safe Disposal of EPZ-719 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10831913#epz-719-proper-disposal-procedures\]](https://www.benchchem.com/product/b10831913#epz-719-proper-disposal-procedures)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)